

Data Presentation: Quantitative Bioactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Moracin J

Cat. No.: B15595932

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The biological effects of moracins have been quantified across various assays. The following tables summarize the key inhibitory and effective concentrations for different moracin compounds.

Table 1: Anti-inflammatory Activity of Moracins

Compound	Target/Assay	Cell Line / Model	Bioactivity (IC ₅₀)	Reference(s)
Moracin M	IL-6 Production (IL-1 β -induced)	A549 (Human Lung Epithelial)	8.1 μ M	[3][4]
Moracin M	NO Production (LPS-induced)	MH-S (Alveolar Macrophages)	65.7 μ M	[4]
Moracin M	Lung Inflammation (LPS-induced)	Acute Lung Injury Mouse Model	20-60 mg/kg (Oral)	[3][4]
Moracin O	NF- κ B Activity	4T1 (Breast Cancer Reporter)	Potent Inhibition	[5]

| Moracin P | NF- κ B Activity | 4T1 (Breast Cancer Reporter) | Potent Inhibition |[5] |

Table 2: Enzyme Inhibitory Activity of Moracin M

Compound	Target Enzyme	Bioactivity (IC ₅₀)	Reference(s)
Moracin M	Phosphodiesterase-4B2 (PDE4B2)	4.5 μM	[4]
Moracin M	Phosphodiesterase-4D2 (PDE4D2)	2.9 μM	[4]
Moracin M	Phosphodiesterase-5A1 (PDE5A1)	>40 μM	[4]

| Moracin M | Phosphodiesterase-9A2 (PDE9A2) | >100 μM |[4] |

Table 3: Antioxidant Activity of Moracins

Compound	Assay	Bioactivity (IC ₅₀ / EC ₅₀)	Reference(s)
Moracin N	DPPH Radical Scavenging	IC₅₀ = 40.00 μM	[6][7]
Moracin N	Cellular Antioxidant Activity	EC ₅₀ = 24.92 μM	[6][7]
Moracin C	Superoxide Radical Scavenging	SC ₅₀ = 54.50 ± 18.96 μM	[8][9]

| Moracin C | DPPH Radical Scavenging | SC₅₀ = 17.49 ± 3.43 μM |[8] |

Table 4: Anticancer and Cytotoxic Activity of Moracins

Compound	Target	Cell Line	Bioactivity (IC ₅₀)	Reference(s)
Moracin O	Hypoxia-Inducible Factor (HIF-1)	Hep3B (HRE Reporter Assay)	6.76 nM	[10]
Moracin P	Hypoxia-Inducible Factor (HIF-1)	Hep3B (HRE Reporter Assay)	10.7 nM	[10]

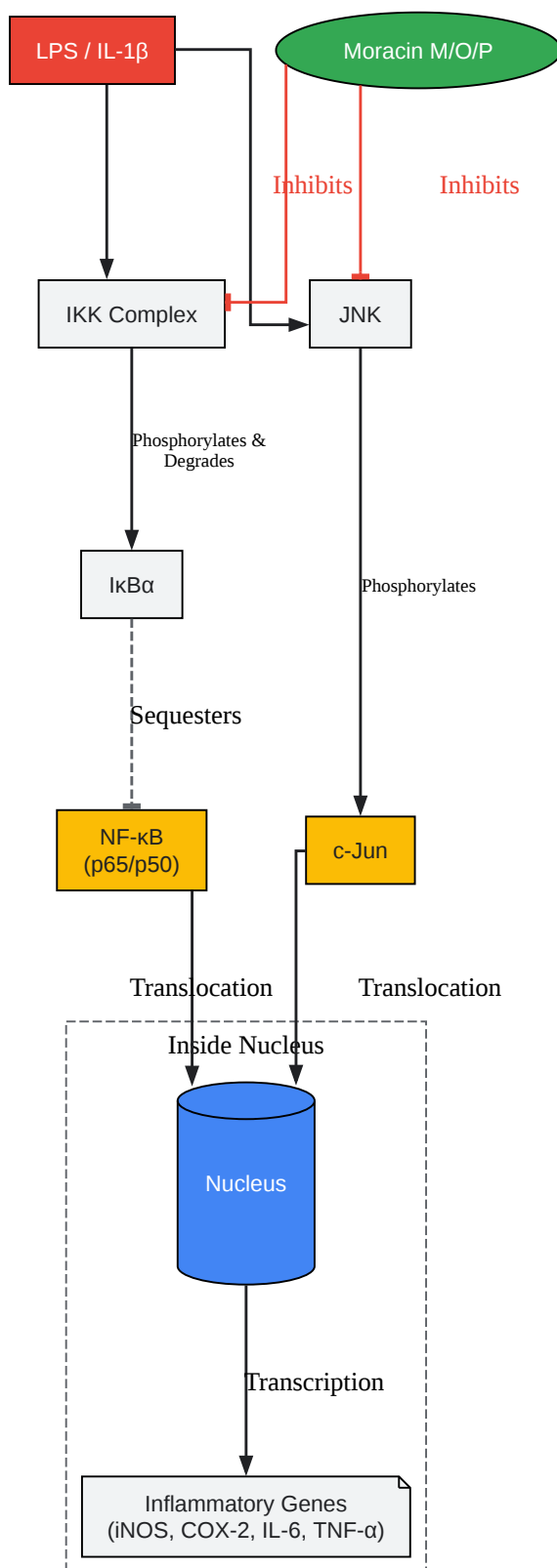
| Moracin D | Apoptosis Induction | Prostate Cancer Cells | Not specified |[11] |

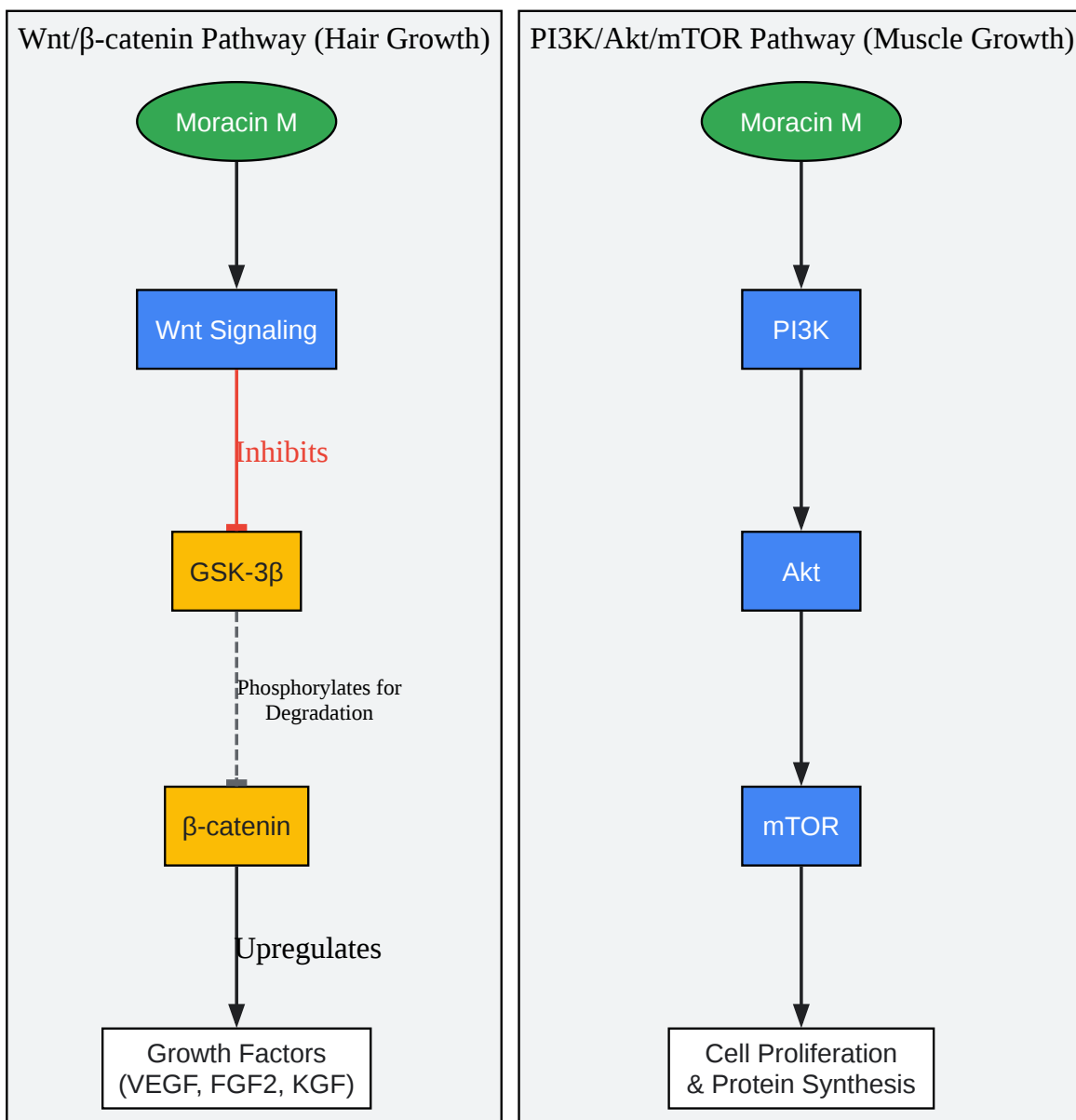
Signaling Pathways Modulated by Moracins

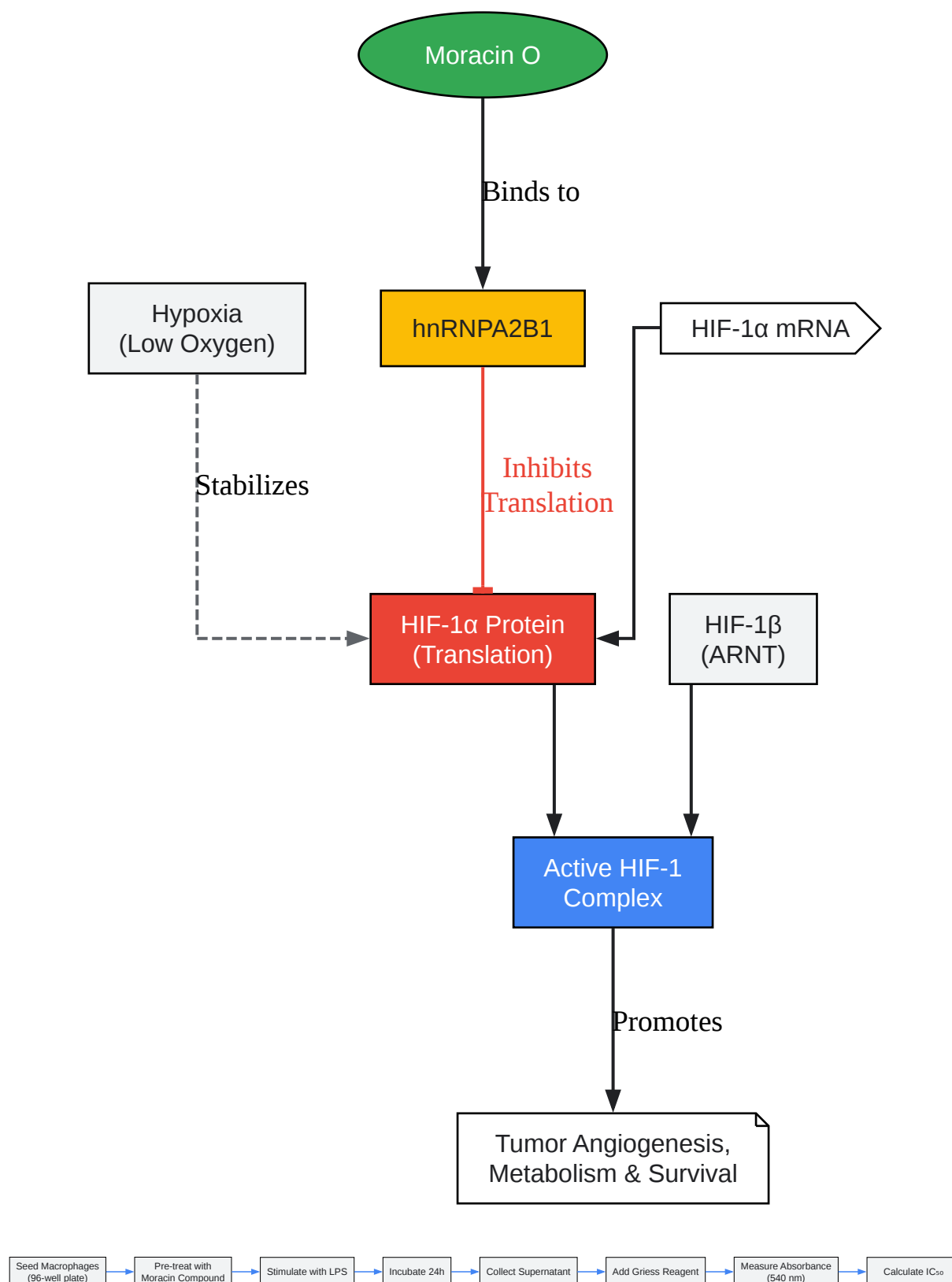
Moracin compounds exert their biological effects by modulating several critical cellular signaling pathways. These mechanisms are central to their therapeutic potential in inflammation, cancer, and regenerative medicine.

Anti-inflammatory Signaling

Moracins, particularly Moracin M, O, and P, demonstrate potent anti-inflammatory effects by interrupting pro-inflammatory cascades. They primarily target the NF-κB and JNK signaling pathways, which are crucial regulators of inflammatory gene expression.[3][5][12]







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